

Application Notes and Protocols for S3969 in Patch Clamp Electrophysiology

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Compound of Interest

Compound Name: S3969

Cat. No.: B15585036

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Introduction

S3969 is a small molecule, peptidomimetic compound that acts as a potent and reversible activator of the human epithelial sodium channel (hENaC).^{[1][2]} ENaC is a crucial ion channel for maintaining sodium balance in various epithelial tissues, and its dysfunction is implicated in several diseases, including pseudohypoaldosteronism type 1 and respiratory distress.^{[3][4]}

S3969 offers a valuable pharmacological tool for studying the structure-function relationship of ENaC and for exploring potential therapeutic strategies aimed at enhancing ENaC activity.^{[1][5]}

These application notes provide detailed protocols for utilizing **S3969** in patch clamp electrophysiology experiments to characterize its effects on ENaC function.

Mechanism of Action

S3969 activates human ENaC by binding to a specific pocket on the extracellular loop of the β -subunit.^{[3][6]} This binding induces a conformational change in the channel, which is thought to weaken the interaction between the β - and γ -subunits, ultimately leading to an increase in the channel's open probability.^{[1][6]} Notably, **S3969** is specific for human ENaC and does not activate the mouse ortholog at comparable concentrations.^{[2][5][6]} The key residues for **S3969** binding have been identified as β R388, β F391, and β Y406.^{[3][4][6]}

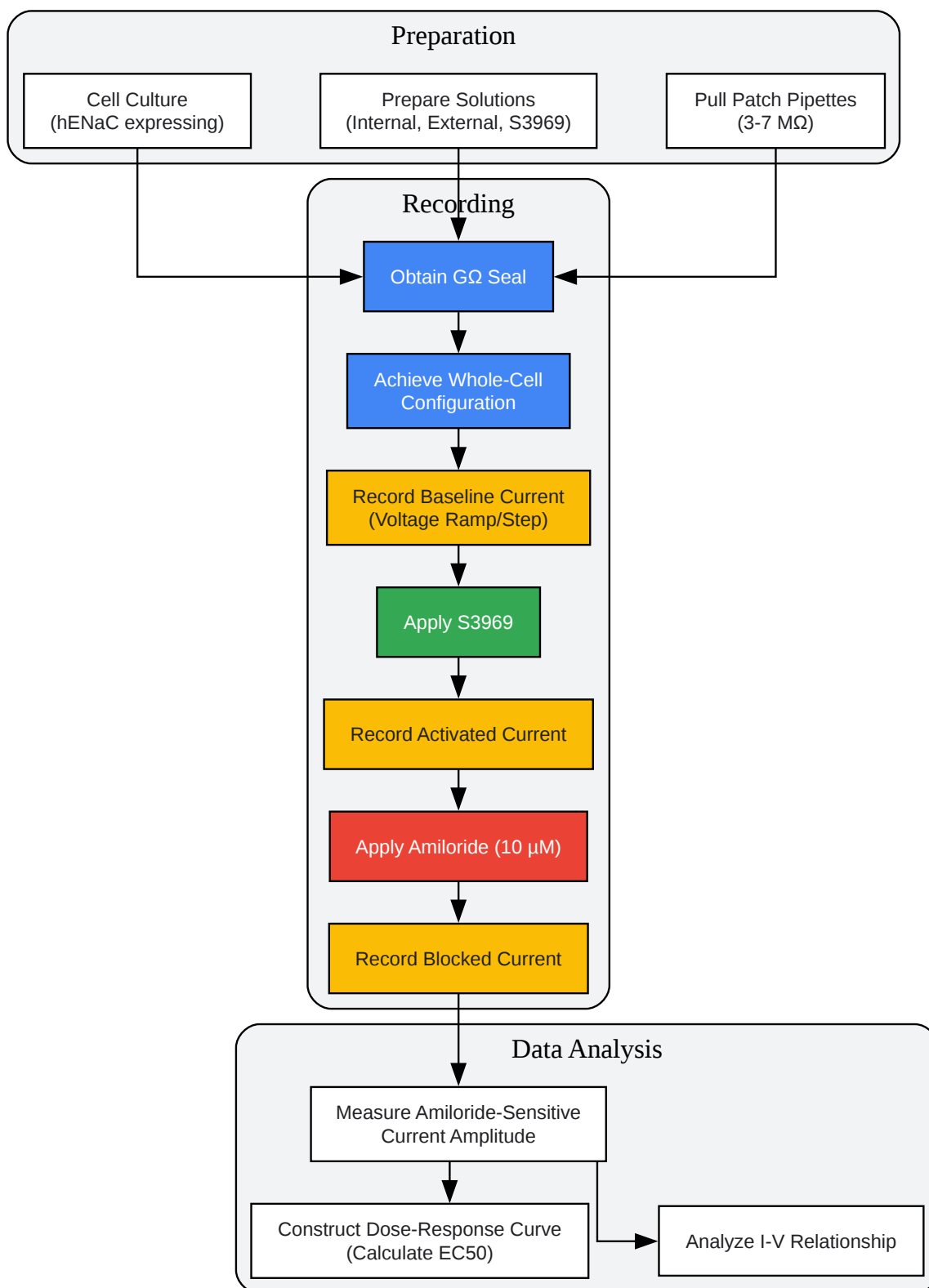
Quantitative Data Summary

The following table summarizes the reported potency of **S3969** on various human ENaC subunit compositions, primarily determined by two-electrode voltage clamp (TEVC) in *Xenopus laevis* oocytes.

Channel Subunit Composition	Apparent EC50 (μM)	Cell Type / Expression System	Reference
αβγ hENaC	~0.3	<i>Xenopus laevis</i> oocytes	[5] [6]
αβγ hENaC	1.2 ± 0.1	Heterologous cells	[2]
δβγ hENaC	1.2 ± 0.2	Heterologous cells	[2]
α2βγ hENaC	1.2 ± 0.5	Heterologous cells	[2]
δ2βγ hENaC	0.4 ± 0.1	Heterologous cells	[2]
αβG37Sy hENaC	1.2 ± 0.4	Heterologous cells	[2]

Signaling Pathway of S3969 Action on ENaC





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